

An In-depth Technical Guide to Ethyl 2,2,2-triethoxyacetate

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Compound of Interest

Compound Name: *Ethyl 2,2,2-triethoxyacetate*

Cat. No.: *B039538*

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CAS Number: 57267-03-5

This technical guide provides a comprehensive overview of **Ethyl 2,2,2-triethoxyacetate**, a versatile reagent in organic synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines the compound's properties, synthesis protocols, key applications, and safety information.

Compound Identification and Properties

Ethyl 2,2,2-triethoxyacetate is an ester characterized by the presence of three ethoxy groups attached to the alpha-carbon. Its unique structure influences its reactivity and utility as a building block in complex organic syntheses.[\[1\]](#)

Property	Value	Source
CAS Number	57267-03-5	[1] [2] [3] [4]
Molecular Formula	C ₁₀ H ₂₀ O ₅	[1] [2] [3]
Molecular Weight	220.26 g/mol	[2] [3]
IUPAC Name	ethyl 2,2,2-triethoxyacetate	[1] [2] [4]
Synonyms	Ethyl triethoxyacetate, Triethoxy-acetic acid ethyl ester	[2] [4]
Appearance	Colorless to pale yellow liquid	[1]
Flash Point	85 °C / 185 °F	[5]
InChI Key	JWQIAVCJLYNXLJ- UHFFFAOYSA-N	[1] [2] [3]
SMILES	CCOC(=O)C(OCC)(OCC)OCC	[2] [4]

Synthesis of Ethyl 2,2,2-triethoxyacetate

The synthesis of **Ethyl 2,2,2-triethoxyacetate** can be achieved through several methods, with a common route involving the reaction of dichloroacetic acid with sodium ethoxide, followed by esterification.[\[2\]](#) The following is a detailed experimental protocol adapted from established procedures for similar compounds.[\[2\]](#)[\[6\]](#)

Experimental Protocol: Synthesis from Dichloroacetic Acid

This procedure involves two main stages: the formation of the triethoxyacetate intermediate and its subsequent esterification.

Materials and Equipment:

- Dichloroacetic acid
- Sodium metal

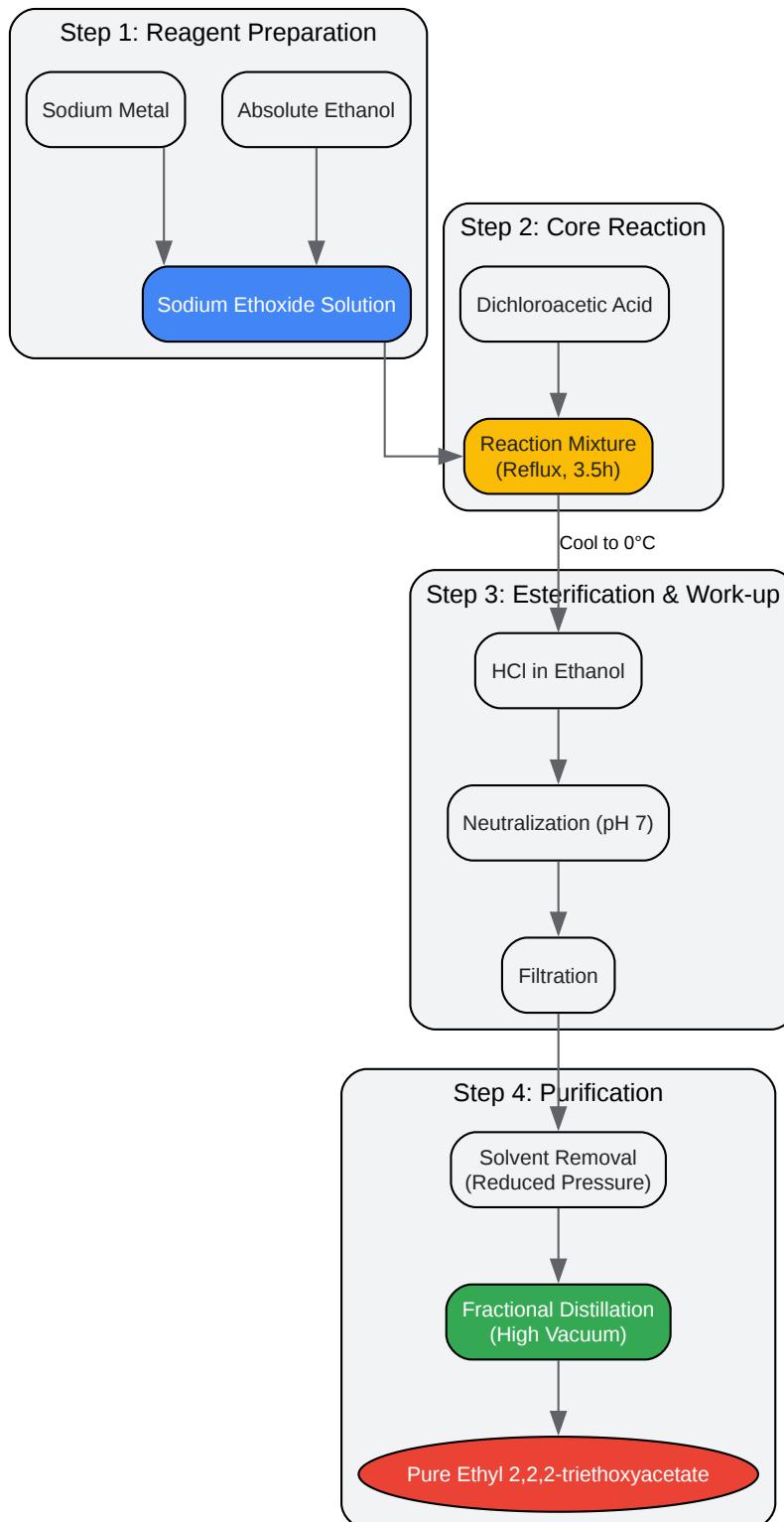
- Absolute ethanol
- Anhydrous ether
- Hydrogen chloride (gas or solution in ethanol)
- Three-necked round-bottom flask
- Reflux condenser with a drying tube (e.g., calcium chloride)
- Mechanical stirrer
- Dropping funnel
- Ice-salt bath
- Distillation apparatus

Procedure:

- Preparation of Sodium Ethoxide: In a three-necked flask equipped with a stirrer and reflux condenser, prepare a solution of sodium ethoxide by cautiously adding 1.35 gram-atoms of sodium metal in portions to 450 mL of absolute ethanol.[\[2\]](#) Allow the reaction to proceed until all the sodium has dissolved.
- Reaction with Dichloroacetic Acid: To the freshly prepared sodium ethoxide solution, add 0.39 moles of dichloroacetic acid dropwise with stirring. The rate of addition should be controlled to maintain a gentle reflux.[\[2\]](#) A precipitate of sodium chloride will form. After the addition is complete, heat the mixture under reflux with continuous stirring for approximately 3.5 hours.[\[2\]](#)
- Acidification and Esterification: Cool the reaction mixture to below 0°C using an ice-salt bath. Slowly add a solution of approximately 0.75 moles of hydrogen chloride in 200 mL of absolute ethanol.[\[2\]](#) Ensure the temperature does not rise above 10°C during this addition. After the addition is complete, allow the mixture to warm to room temperature and continue stirring for another 3 hours, then let it stand overnight.[\[2\]](#)

- **Work-up and Isolation:** Cool the mixture to 0°C and neutralize any excess acid with a sodium ethoxide solution to a pH of approximately 7.[2] Filter the mixture to remove the precipitated sodium chloride. The filter cake should be washed with anhydrous ether, and the washings combined with the filtrate.
- **Purification:** Remove the bulk of the solvent (ethanol and ether) by distillation under reduced pressure, keeping the pot temperature below 40°C.[2] The crude **Ethyl 2,2,2-triethoxyacetate** is then purified by fractional distillation under high vacuum.

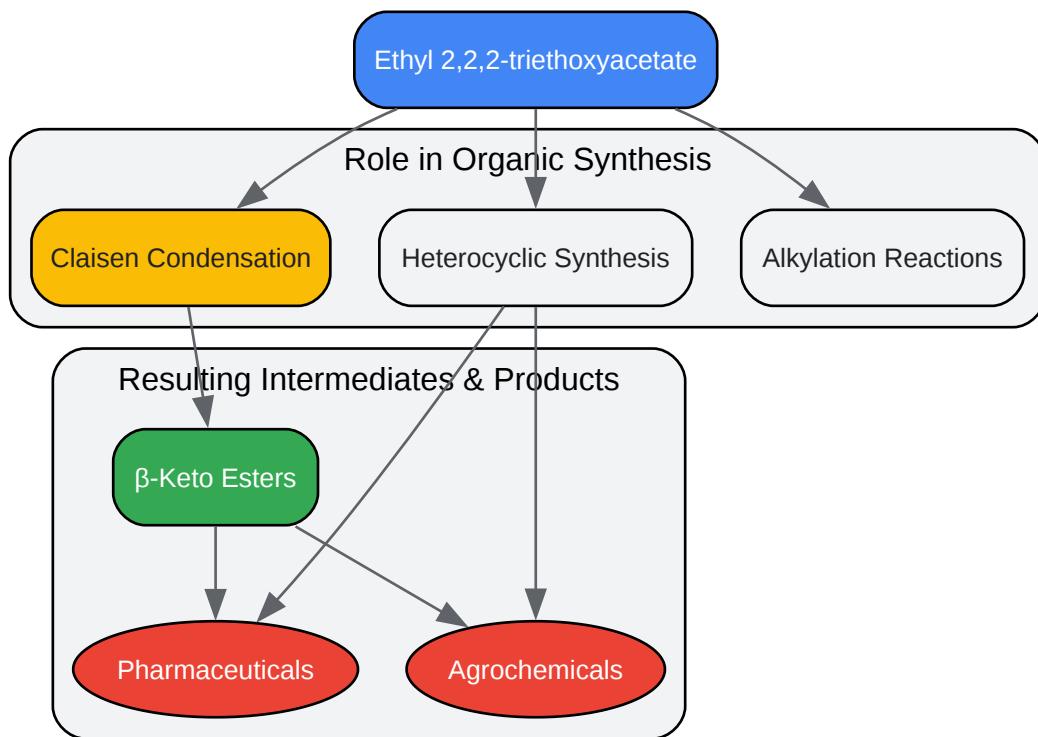
Synthesis Workflow for Ethyl 2,2,2-triethoxyacetate

[Click to download full resolution via product page](#)Synthesis Workflow for **Ethyl 2,2,2-triethoxyacetate**

Applications in Research and Drug Development

Ethyl 2,2,2-triethoxyacetate serves as a valuable intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[1] Its primary application lies in its use in carbon-carbon bond-forming reactions.

- **Intermediate in Claisen Condensations:** It is frequently used in Claisen condensations with ketones or aldehydes to form β -keto esters. These products are crucial intermediates in the synthesis of a wide array of complex organic molecules.[1]
- **Precursor for Heterocyclic Synthesis:** The functional groups within **Ethyl 2,2,2-triethoxyacetate** make it a suitable precursor for the synthesis of various heterocyclic compounds.
- **Solvent:** Due to its ester nature and multiple ether linkages, it can also be used as a specialty solvent in certain organic reactions.[1]

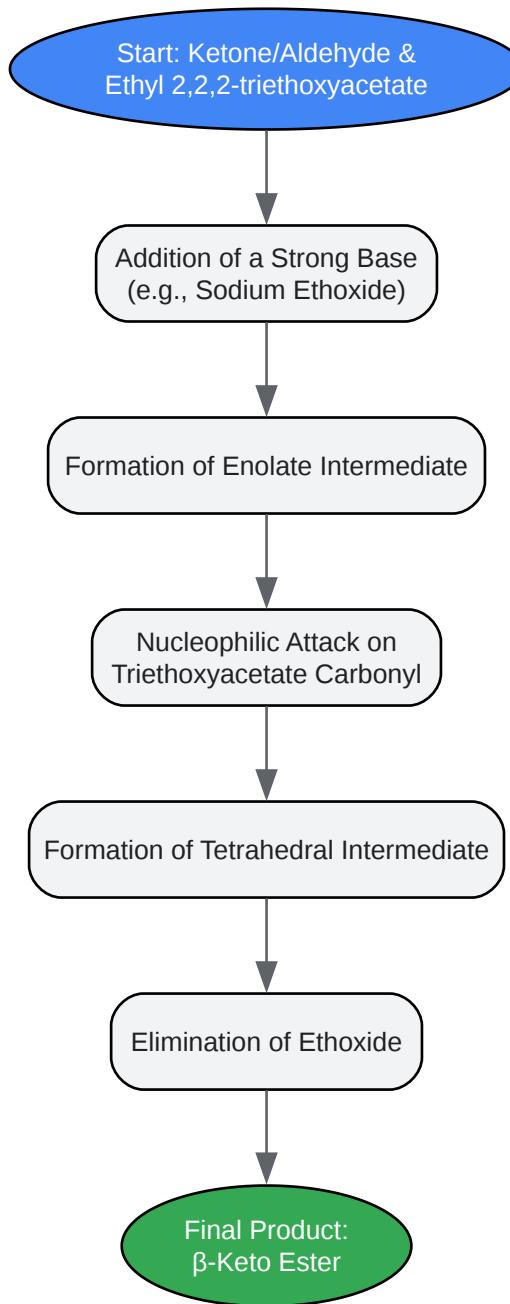


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Applications of **Ethyl 2,2,2-triethoxyacetate**

Claisen Condensation Workflow

The Claisen condensation is a fundamental reaction in organic chemistry for the formation of β -keto esters or β -diketones. The workflow involves the deprotonation of an enolizable ester by a strong base to form an enolate, which then undergoes nucleophilic acyl substitution with another ester.



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Conceptual Workflow of a Claisen Condensation

Safety and Handling

Proper handling of **Ethyl 2,2,2-triethoxyacetate** is essential in a laboratory setting. It is classified as a combustible liquid and can cause irritation.[\[4\]](#) Adherence to standard safety protocols is required.

Hazard Information	Precautionary Measures
GHS Hazard Statements	H227: Combustible liquid [4] H302: Harmful if swallowed [4] H315: Causes skin irritation [4] H319: Causes serious eye irritation [4] H335: May cause respiratory irritation [4]
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, eye protection, and face protection. [5] Use in a well-ventilated area. [3]
Storage	Store in a cool, dry, well-ventilated area away from incompatible materials and sources of ignition. [3] [5] Keep containers securely sealed. [3]
Fire Fighting	Use water spray, carbon dioxide (CO ₂), dry chemical, or chemical foam to extinguish. [5]
Spill Response	Absorb spill with inert material (e.g., sand, earth) and place in a suitable container for disposal. [3]

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